

# preparing ML 315 hydrochloride stock solutions for experiments

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Compound of Interest

Compound Name: ML 315 hydrochloride

Cat. No.: B1531625

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# **Application Notes and Protocols for ML 315 Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

### I. Introduction

ML 315 hydrochloride is a potent and selective inhibitor of Cdc2-like kinases (Clk) and dual-specificity tyrosine-phosphorylation-regulated kinases (DYRK).[1] These kinase families play crucial roles in the regulation of mRNA splicing, cell cycle progression, and other essential cellular signaling pathways.[2][3][4] Dysregulation of Clk and DYRK kinases has been implicated in various diseases, including cancer and neurodegenerative disorders.[2][3][5] ML 315 serves as a valuable chemical probe for investigating the biological functions of these kinases and for exploring their therapeutic potential.

These application notes provide detailed protocols for the preparation of **ML 315 hydrochloride** stock solutions to ensure accurate and reproducible experimental results.

# II. Physicochemical and Biological Properties

A summary of the key quantitative data for **ML 315 hydrochloride** is presented in the table below for easy reference.



Property	Value	Reference
Molecular Formula	C18H13Cl2N3O2·HCl	[1][6]
Molecular Weight	410.68 g/mol	[1][6]
CAS Number	1440251-53-5	[1]
Appearance	Solid	[7]
Purity	≥98% (HPLC)	[1][8]
IC₅o Values	Clk1: 68 nM, Clk2: 231 nM, Clk4: 68 nM, Dyrk1A: 282 nM, Dyrk1B: 1156 nM	[1]
Solubility in DMSO	≥ 37.42 mg/mL (100 mM)	[1]
Solubility in Ethanol	18.71 mg/mL (50 mM)	[1]

# III. Experimental Protocols

## A. Safety Precautions

Before handling **ML 315 hydrochloride**, it is crucial to review the Safety Data Sheet (SDS). The compound is classified as a skin and serious eye irritant and may cause respiratory irritation.[7]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles with side shields, and chemical-resistant gloves.[7]
- Ventilation: Handle the solid compound and concentrated stock solutions in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols.
- Spill Response: In case of a spill, decontaminate surfaces by scrubbing with alcohol and dispose of contaminated materials according to institutional guidelines.

## B. Preparation of a 10 mM Stock Solution in DMSO

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **ML 315 hydrochloride**.[1][9][10] It is essential to use anhydrous (moisture-free)



DMSO to prevent compound degradation.[9]

#### Materials:

- ML 315 hydrochloride (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

#### Procedure:

- Equilibration: Allow the vial of ML 315 hydrochloride to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of ML 315 hydrochloride powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.11 mg of the compound (based on a molecular weight of 410.68 g/mol).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed compound. For a 10 mM solution, if you weighed 4.11 mg, add 1 mL of DMSO.
- Mixing: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved.
   Gentle warming (not exceeding 50°C) or sonication can be used to aid dissolution if necessary.[10]
- Aliquoting: To avoid repeated freeze-thaw cycles, which can lead to compound degradation, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber vials.[3][10]
- Storage: Store the aliquots of the stock solution at -20°C or -80°C for long-term stability.[7] [10] A product data sheet suggests that in solvent, the compound is stable for 6 months at



-80°C and 1 month at -20°C when stored in a sealed container away from moisture.[7]

## **C. Preparation of Working Solutions**

For most cell-based assays and biochemical experiments, the DMSO stock solution will need to be further diluted in an aqueous buffer or cell culture medium.

### Important Considerations:

- Precipitation: ML 315 hydrochloride is a hydrophobic molecule, and direct dilution of the concentrated DMSO stock into an aqueous medium can cause precipitation.[2][9]
- Serial Dilutions: It is best practice to perform initial serial dilutions in DMSO before the final dilution into the aqueous buffer.[9]
- DMSO Concentration: The final concentration of DMSO in the experimental setup should be kept low (typically <0.5%) as it can be toxic to cells.[2] Always include a vehicle control (the same concentration of DMSO without the inhibitor) in your experiments to account for any effects of the solvent.[2]

#### Procedure:

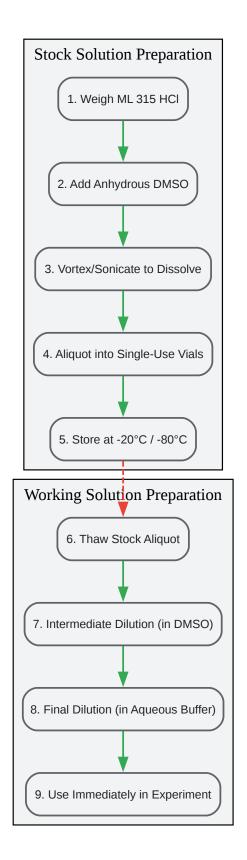
- Thawing: Thaw a single aliquot of the 10 mM ML 315 hydrochloride stock solution at room temperature.
- Intermediate Dilutions (in DMSO): Prepare intermediate dilutions of the stock solution in DMSO as needed for your experimental design.
- Final Dilution (in Aqueous Medium): Slowly add the final diluted DMSO sample to your buffer or cell culture medium while vortexing or mixing to ensure rapid and even dispersion.
- Fresh Preparation: Always prepare fresh working solutions for each experiment.[3] Do not use solutions that show any signs of precipitation.[2]

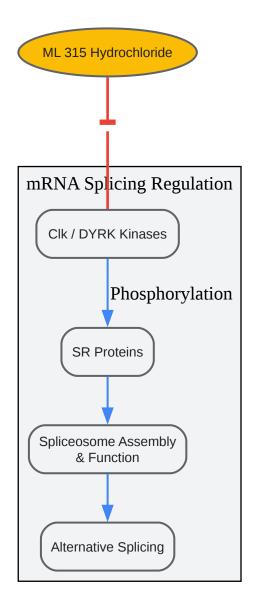
## IV. Visualizations

# A. Experimental Workflow



The following diagram illustrates the key steps for preparing **ML 315 hydrochloride** stock and working solutions.







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